

# In-depth Technical Guide: Synthesis and Reactions of 2,3-Diethylaniline

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## Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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This technical guide provides a comprehensive overview of the synthesis and chemical reactivity of **2,3-diethylaniline**. Due to the limited availability of specific experimental data for this particular isomer, this document leverages established synthetic methodologies and predictable reactivity patterns based on analogous substituted anilines. All quantitative data for analogous reactions are summarized in structured tables, and detailed experimental protocols are provided as representative examples.

## Introduction

**2,3-Diethylaniline** is an aromatic amine characterized by an aniline core substituted with two ethyl groups at the 2 and 3 positions. As a substituted aniline, it is a valuable intermediate in organic synthesis, potentially serving as a precursor for pharmaceuticals, agrochemicals, and dyes. The presence of the ethyl groups at the ortho and meta positions introduces steric hindrance and electronic effects that influence its reactivity in comparison to unsubstituted aniline.

Physical and Chemical Properties (Predicted)

| Property          | Value         |
|-------------------|---------------|
| Molecular Formula | C10H15N       |
| Molecular Weight  | 149.24 g/mol  |
| Boiling Point     | Not available |
| Melting Point     | Not available |
| Density           | Not available |

## Synthesis of 2,3-Diethylaniline

The most plausible and commonly employed route for the synthesis of substituted anilines is the reduction of the corresponding nitroaromatic compound. Therefore, a two-step synthesis starting from the commercially available 1,2-diethylbenzene is proposed.

### Step 1: Nitration of 1,2-Diethylbenzene to 2,3-Diethylnitrobenzene

The first step involves the electrophilic nitration of 1,2-diethylbenzene. The directing effects of the two ethyl groups (ortho, para-directing) will lead to a mixture of isomers. The desired 2,3-diethylnitrobenzene is formed by nitration at the position between the two ethyl groups.

Reaction Workflow:

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